

An In-depth Technical Guide on the Physical and Chemical Properties of Ergometrinine

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Compound of Interest

Compound Name: *Ergometrinine*

Cat. No.: *B1599879*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Ergometrinine**, an ergot alkaloid and the C-8 epimer of ergometrine. The information is curated for professionals in research and drug development, with a focus on quantitative data, experimental methodologies, and relevant biological pathways.

Introduction

Ergometrinine is a naturally occurring ergot alkaloid produced by fungi of the *Claviceps* genus, most notably *Claviceps purpurea*, which infects cereal grains and grasses.^{[1][2]} It is the C-8 (S)-isomer of ergometrine, a potent uterotonic agent used in obstetrics.^{[1][2][3]} The two compounds exist in equilibrium and can be interconverted under specific conditions, a process known as epimerization.^{[1][2][3]} While ergometrine is biologically active, **ergometrinine** has historically been considered the inactive epimer, though recent studies have begun to explore its potential bioactivity.^{[1][3]} This guide details its fundamental properties, analytical methods, and molecular interactions.

Physical and Chemical Properties

Ergometrinine's identity is defined by its unique stereochemistry at the C-8 position of the ergoline ring system. This seemingly minor structural difference from its epimer, ergometrine, results in distinct physical and chemical characteristics.

Quantitative physical and chemical data for **Ergometrinine** are summarized in the table below. It is important to note that some reported values, such as melting point, show variation in the literature, which may be attributed to the analysis of different forms (e.g., free base vs. isotopically labeled).

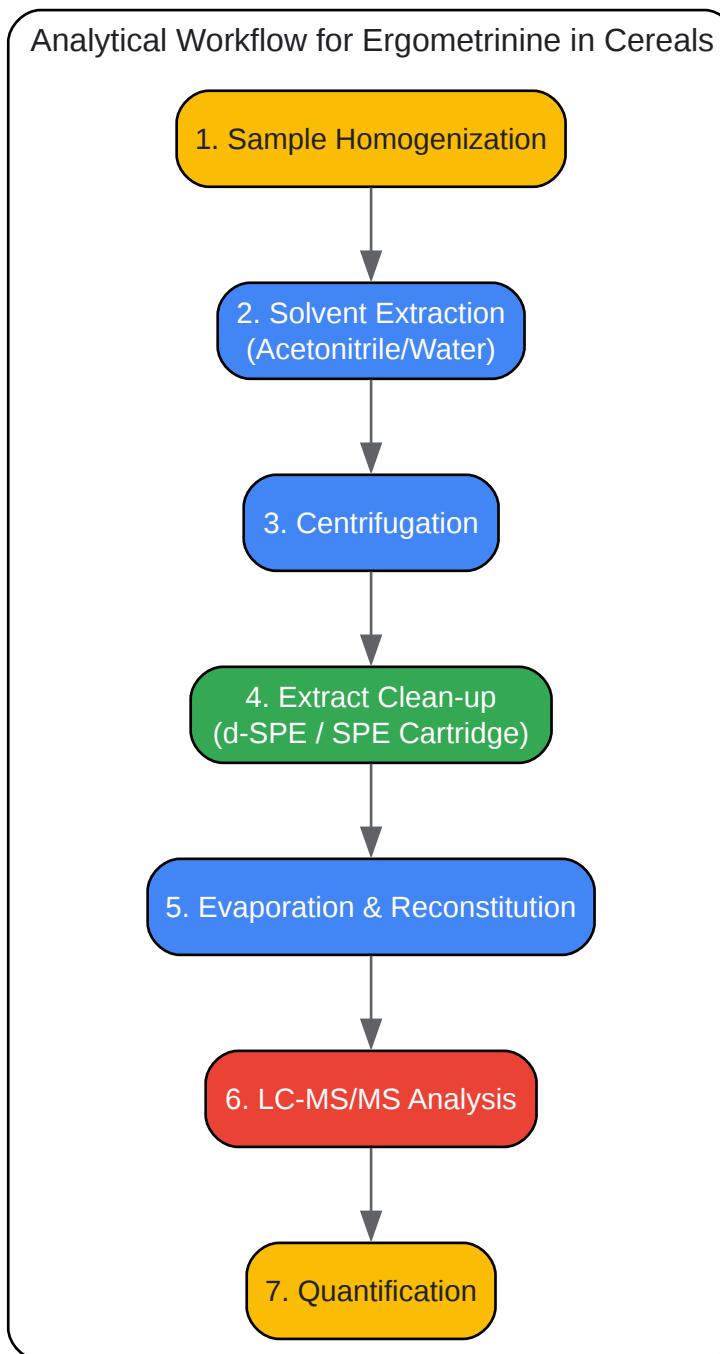
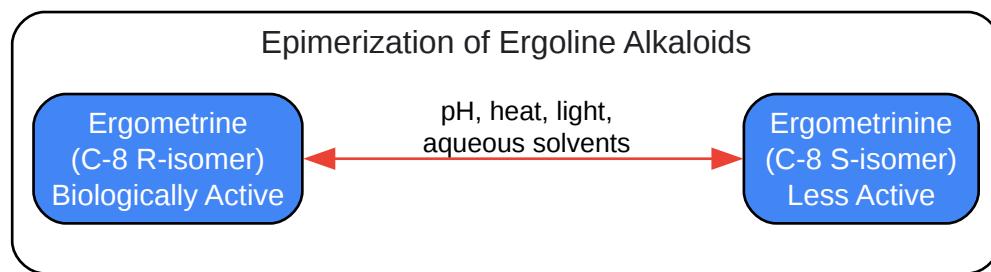
Property	Value	Source(s)
IUPAC Name	(6aR,9S)-N-[(2S)-1-hydroxypropan-2-yl]-7-methyl-6,6a,8,9-tetrahydro-4H-indolo[4,3-fg]quinoline-9-carboxamide	[4]
Synonyms	Ergonovinine, Ergobasine, Isoergometrine	[4]
CAS Number	479-00-5	[5]
Molecular Formula	C ₁₉ H ₂₃ N ₃ O ₂	[1][4][5][6]
Molar Mass	325.41 g/mol	[5][6]
Melting Point	195-196 °C (with decomposition)	[5]
	144-146 °C (for N- ¹³ CD ₃ labeled version)	[7]
Appearance	Colorless crystals	[1]

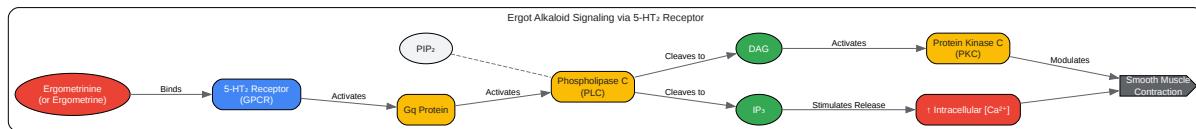
Single-crystal X-ray diffraction has provided detailed structural information for **Ergometrinine**. The molecule crystallizes in an orthorhombic system.

Parameter	Value	Source(s)
Crystal System	Orthorhombic	[1] [2]
Space Group	P2 ₁ 2 ₁ 2 ₁	[1] [2]
Unit Cell Dimensions	a = 7.4097 (5) Å	[1] [2]
	b = 12.7313 (7) Å	[1] [2]
	c = 18.2648 (9) Å	[1] [2]
Unit Cell Volume	1723.01 (17) Å ³	[1] [2]
Molecules per Unit Cell (Z)	4	[1] [2]
Calculated Density	1.254 Mg m ⁻³	[2]

Ergometrinine exists in a dynamic equilibrium with its R-epimer, ergometrine. This epimerization is a critical factor in its handling, analysis, and biological activity.

- **Influencing Factors:** The conversion is influenced by changes in pH, temperature, light, and the type of solvent used.[\[3\]](#) Aqueous solvents can facilitate this interconversion.[\[3\]](#)
- **Stability in Solvents:** Ergometrine is reported to be relatively stable with minimal epimerization to **ergometrinine** compared to other ergot alkaloids when stored under controlled conditions.[\[8\]](#) For long-term storage of analytical standards, chloroform is recommended as it shows no epimerization even at 20°C.[\[8\]](#) Storage in acetonitrile, a common solvent for HPLC, should be at -20°C or below to maintain stability.[\[8\]](#)
- **Light Sensitivity:** Like its epimer, **ergometrinine** is sensitive to light. Ergometrine solutions are known to darken upon exposure to light and with age, indicating degradation.[\[9\]](#)[\[10\]](#)





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